

Personal protective equipment for handling Lithium cyanide

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Compound of Interest

Compound Name: *Lithium cyanide*

Cat. No.: *B1604797*

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Technical Support Center: Handling Lithium Cyanide Safely

This guide provides essential information on the selection and use of Personal Protective Equipment (TÜV) for handling **lithium cyanide**. It is intended for researchers, scientists, and drug development professionals to ensure safety during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of **lithium cyanide**?

A1: **Lithium cyanide** is a highly toxic compound that can be fatal if swallowed, inhaled, or if it comes into contact with the skin.^{[1][2]} It is also flammable and can release highly toxic hydrogen cyanide gas if it comes into contact with acids or moisture.^{[1][3]}

Q2: What is the minimum required PPE for handling **lithium cyanide**?

A2: At a minimum, you must wear a lab coat, closed-toe shoes, tightly fitting safety goggles, and chemical-resistant gloves.^{[1][2][4]} All handling of solid **lithium cyanide** should be done in a certified chemical fume hood.^{[1][2]}

Q3: When is respiratory protection necessary?

A3: Respiratory protection is required if there is a risk of inhaling dust or if work cannot be conducted in a fume hood with adequate ventilation.[3][4] A full-face respirator with a P100 (or N100) particulate filter is recommended.[3] If the concentration of airborne cyanide is unknown or exceeds exposure limits, a self-contained breathing apparatus (SCBA) is necessary.[5]

Q4: How should I choose the right gloves for handling **lithium cyanide**?

A4: Nitrile gloves are generally recommended for handling cyanide salts.[1][2] However, it is crucial to consult the glove manufacturer's specific chemical resistance data. For prolonged contact or in situations with a high risk of splash, heavier-duty gloves like butyl rubber or Viton® may be more appropriate.[3] Always inspect gloves for any signs of degradation or perforation before use.[4]

Q5: What should I do in case of skin or eye contact with **lithium cyanide**?

A5: In case of skin contact, immediately remove all contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes.[2] For eye contact, flush the eyes with water for at least 15 minutes at an eyewash station and seek immediate medical attention.[1][2]

Troubleshooting Guide

Problem	Possible Cause	Solution
Skin irritation despite wearing gloves.	Glove material may not be resistant to lithium cyanide or the chemicals being used in the experiment.	Immediately remove and dispose of the gloves. Wash your hands thoroughly. Consult the glove manufacturer's chemical resistance chart to select a more appropriate glove material. Consider double-gloving for added protection. ^[2]
Pinhole leaks or tears in the gloves.	Always inspect gloves for visible defects before use. Discard any damaged gloves immediately.	
Fogging of safety glasses or goggles.	Poor ventilation inside the eyewear.	Use anti-fog safety glasses or apply an anti-fog coating. Ensure the lab has adequate ventilation to control humidity.
Improper fit.	Adjust the fit of your safety glasses or goggles to ensure a good seal around the eyes without being too tight.	
Smell of bitter almonds (hydrogen cyanide) while working.	Accidental contact of lithium cyanide with an acid or moisture.	IMMEDIATELY EVACUATE THE AREA. Activate the emergency alarm and notify your institution's safety officer. Do not re-enter the area until it has been cleared by trained emergency personnel.
Inadequate ventilation in the fume hood.	Cease all work and have the fume hood's performance certified by a qualified technician.	

Difficulty breathing or dizziness.

Inhalation of lithium cyanide dust or hydrogen cyanide gas.

IMMEDIATELY EVACUATE TO FRESH AIR. Seek immediate medical attention. If you are trained to do so, assist the affected person and provide oxygen if available.^[1]

Data Presentation

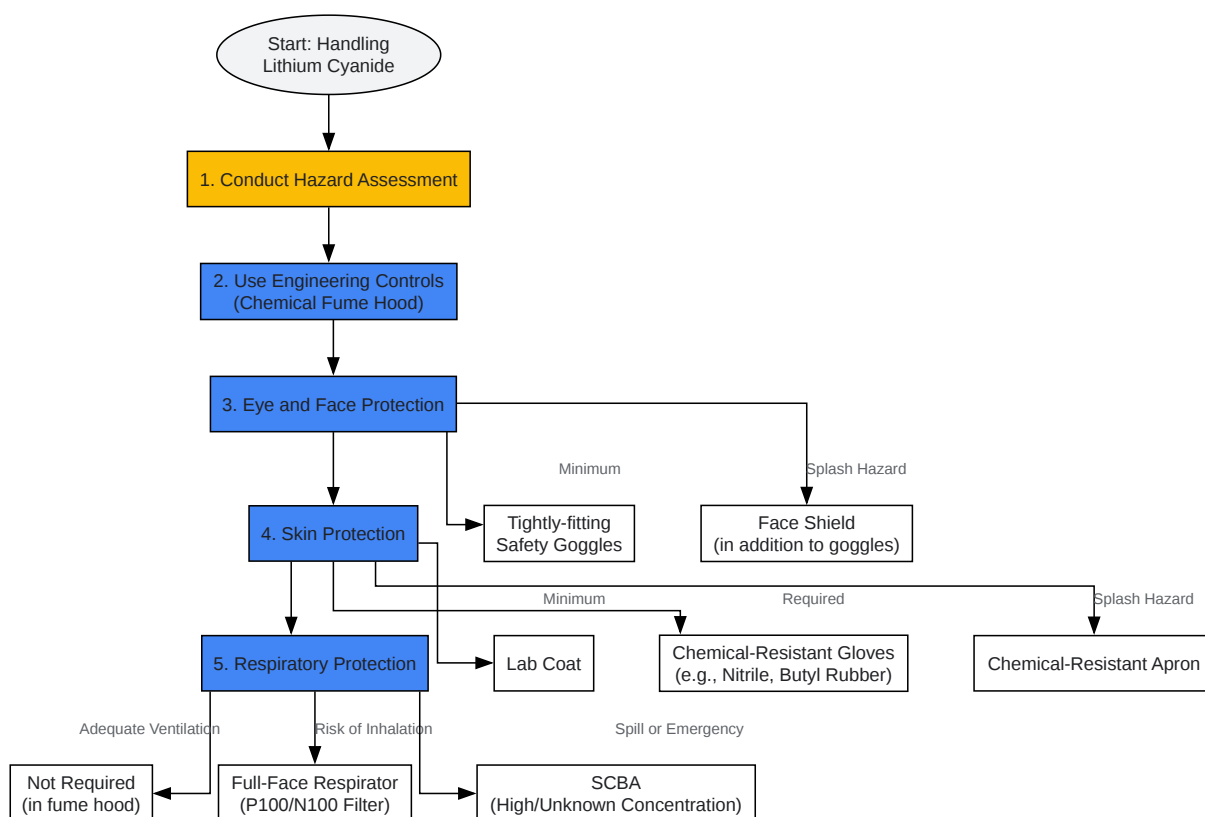
Glove Material Chemical Resistance for Cyanide Compounds

The following table provides a general guideline for the chemical resistance of common glove materials to cyanide compounds. It is imperative to consult the specific manufacturer's data for breakthrough times and degradation information for the chemicals used in your experiment.

Glove Material	Resistance to Cyanides (General)	Typical Breakthrough Time	Notes
Nitrile	Good to Excellent	> 60 minutes	Recommended for incidental contact and handling of solid cyanide salts.[1][2] Not suitable for all organic solvents.
Neoprene	Good	> 30 minutes	Offers good resistance to a range of chemicals.
Butyl Rubber	Excellent	> 480 minutes	Recommended for prolonged contact and when handling solutions. May have less dexterity.[3]
Viton®	Excellent	> 480 minutes	High-performance material with excellent resistance to a broad spectrum of chemicals.[3]
Natural Rubber (Latex)	Fair to Poor	< 30 minutes	Not generally recommended for handling cyanides due to lower chemical resistance and potential for allergies.
Polyvinyl Chloride (PVC)	Fair to Poor	< 30 minutes	Not recommended for direct contact with lithium cyanide.

Disclaimer: Breakthrough times are highly dependent on the specific chemical, temperature, and glove thickness. This table is for informational purposes only.

Mandatory Visualization



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